

# An In-depth Technical Guide to Copper Chromate (CAS No. 13548-42-0)

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## Compound of Interest

Compound Name: Copper chromate

Cat. No.: B169113

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## Abstract

This technical guide provides a comprehensive overview of **copper chromate** (CAS No. 13548-42-0), a reddish-brown crystalline solid with notable applications and significant toxicological properties. This document consolidates key physicochemical data, details experimental protocols for its synthesis and related compounds, and explores its primary uses, particularly in wood preservation. A significant focus is placed on its toxicological profile, including its classification as a carcinogen and skin sensitizer. While specific signaling pathways for **copper chromate** are not extensively documented, this guide infers potential mechanisms based on the known cellular effects of its constituent ions, copper and chromium, supported by visual diagrams of these pathways. All quantitative data is presented in structured tables for clarity and comparative analysis.

## Physicochemical Properties

**Copper chromate** is an inorganic compound with the chemical formula  $\text{CuCrO}_4$ . It is generally encountered as a neutral, reddish-brown crystalline solid. It is also known to form basic chromates with varying compositions and colors.<sup>[1][2][3]</sup>

Property	Value	Reference
CAS Number	13548-42-0	[4][5]
Molecular Formula	CuCrO <sub>4</sub>	[4]
Molecular Weight	179.54 g/mol	[4]
Appearance	Reddish-brown crystalline solid	[2][6]
Density	4.77 g/mL at 25 °C	[7]
Melting Point	Decomposes above 400 °C	[2][3][6]
Solubility in Water	0.0020 mol/L at 25 °C (practically insoluble)	
Solubility in Other Solvents	Soluble in acids	[2][3][6]

## Synthesis and Experimental Protocols

While detailed, standalone protocols for the synthesis of pure **copper chromate** are not extensively published, its preparation is often a key step in the production of copper chromite catalysts. The general method involves the reaction of a copper(II) salt with a chromate or dichromate source.

### Preparation of Uniform Copper Chromate Particles

A method for producing uniform, spherical, thorny particles of hydrated **copper chromate** involves homogeneous precipitation from a solution of copper nitrate and ammonium dichromate in the presence of urea.[8]

Experimental Protocol:

- Prepare a solution containing copper nitrate (Cu(NO<sub>3</sub>)<sub>2</sub>) and ammonium dichromate ((NH<sub>4</sub>)<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>) with a molar ratio of 2:1. The concentrations of the metal salts can range from 2.0x10<sup>-4</sup> to 3.2x10<sup>-3</sup> mol/dm<sup>3</sup>.
- Add urea to the solution, with concentrations ranging from 0.1 to 1.25 mol/dm<sup>3</sup>.

- Age the solution at 78 °C for several hours. This will result in the precipitation of uniform, spherical particles of hydrated **copper chromate**.
- To obtain anhydrous **copper chromate** ( $\text{CuCrO}_4$ ), the hydrated particles can be calcinated at 400 °C, which retains the particle morphology.[8]

## Synthesis of Copper Chromite Catalyst from a Copper Chromate Precursor

Copper chromite (often referred to as Adkins catalyst) is a widely used hydrogenation catalyst and is typically produced by the thermal decomposition of a copper ammonium chromate complex, which is precipitated from a solution containing copper and chromate ions.

### Experimental Protocol:

- Dissolve 218 g of copper nitrate trihydrate in 800 cc of distilled water and warm to 70 °C.
- Separately, prepare a solution of ammonium chromate by dissolving 126 g of ammonium dichromate in 600 cc of distilled water and adding 150 cc of 28% aqueous ammonia.
- While stirring, pour the ammonium chromate solution in a thin stream into the warm copper nitrate solution.
- A reddish-brown precipitate of copper ammonium chromate will form. Collect the precipitate by filtration and dry it at 110 °C.
- Place the dried precipitate in a loosely covered nickel or porcelain container and heat in a muffle furnace at 350–450 °C for one hour. This decomposition step yields the copper chromite catalyst.[9]

## Applications

**Copper chromate**'s primary applications stem from its biocidal and catalytic properties.

### Wood Preservation

**Copper chromate** is a component of chromated copper arsenate (CCA), a water-borne wood preservative used to protect wood from fungi, insects, and marine borers.[1] In this formulation,

copper acts as the primary fungicide, while chromium helps to fix the chemical components to the wood.[1] Due to the toxicity of arsenic and chromium, the use of CCA-treated wood in residential applications has been restricted in many countries.[1]

## Other Applications

- **Catalysis:** As a precursor to copper chromite, it is integral to the production of catalysts used in various organic reactions, including hydrogenation.[10]
- **Pigments:** Due to its reddish-brown color, it has been used as a pigment.
- **Textile Weatherproofing:** It has been employed to protect textiles from microbial damage.

## Toxicology and Safety

**Copper chromate** is classified as a hazardous substance due to its toxicity, primarily attributed to the presence of hexavalent chromium and the inherent toxicity of copper at high concentrations.

Hazard Classification	Description	Reference
Carcinogenicity	May cause cancer by inhalation. Classified as a Group 1 carcinogen by IARC (as a chromium (VI) compound).	[4][5][11]
Acute Oral Toxicity	Harmful if swallowed.	[4][5]
Skin Sensitization	May cause an allergic skin reaction.	[4][5]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.	[5]

LD50/LC50 Data: Specific LD50 and LC50 values for **copper chromate** (CAS 13548-42-0) are not readily available in published literature and are often cited as "not available" in safety data sheets.[6][12][13] For the related compound, copper dichromate, a dermal LD50 in rabbits has been reported as 14 mg/kg.[14]

Handling Precautions: Due to its toxicity, handling of **copper chromate** requires stringent safety measures. This includes the use of personal protective equipment such as gloves, safety goggles, and respiratory protection to avoid skin contact, eye contact, and inhalation of dust.<sup>[5]</sup>  
<sup>[6]</sup> Work should be conducted in a well-ventilated area or a fume hood.<sup>[6]</sup>

## Potential Signaling Pathways and Mechanisms of Toxicity

The precise signaling pathways affected by **copper chromate** have not been specifically elucidated in the scientific literature. However, the toxicological effects can be inferred from the known mechanisms of its constituent ions, hexavalent chromium [Cr(VI)] and copper(II) [Cu(II)]. The primary mechanism of toxicity for both ions involves the generation of reactive oxygen species (ROS), leading to oxidative stress, DNA damage, and apoptosis.

### Chromium (VI)-Induced Toxicity

Hexavalent chromium is a known human carcinogen.<sup>[4]</sup> Once inside the cell, Cr(VI) is reduced to its more reactive intermediate forms, Cr(V) and Cr(IV), and ultimately to the stable Cr(III). This reduction process generates ROS, which can damage cellular macromolecules.

Caption: Inferred signaling pathway for Chromium (VI) toxicity.

Studies have shown that Cr(VI) exposure can impact several key signaling pathways, including:

- **p53 Signaling Pathway:** DNA damage caused by Cr(VI) can lead to the activation of the p53 tumor suppressor protein, which can trigger cell cycle arrest or apoptosis.<sup>[15]</sup>
- **MAPK Signaling Pathway:** Oxidative stress from Cr(VI) reduction can activate the Mitogen-Activated Protein Kinase (MAPK) pathway, which is involved in cellular stress responses and can lead to apoptosis.<sup>[15]</sup>
- **NF-κB Signaling Pathway:** Cr(VI) can induce the activation of the Nuclear Factor-kappa B (NF-κB) pathway, a key regulator of inflammatory responses, which can also contribute to apoptosis.<sup>[16]</sup>
- **PI3K-Akt Signaling Pathway:** This pathway, crucial for cell survival and proliferation, can be dysregulated by Cr(VI), contributing to its toxic effects.<sup>[15]</sup>

## Copper (II)-Induced Toxicity

While an essential trace element, excess copper can be toxic, primarily through its ability to participate in Fenton-like reactions, generating ROS.

Caption: Inferred signaling pathway for Copper (II) toxicity.

Copper-induced oxidative stress can lead to:

- Lipid Peroxidation: Damage to cell membranes.
- Protein Oxidation: Impairment of enzyme function.
- DNA Damage: Genotoxic effects.[\[3\]](#)[\[17\]](#)[\[18\]](#)
- Mitochondrial Dysfunction: Leading to a decrease in cellular energy production and the initiation of apoptosis.

Recent studies have also shown that copper ions can activate Receptor Tyrosine Kinase (RTK) signaling pathways, such as the Epidermal Growth Factor Receptor (EGFR) and MET, in a ligand-independent manner.[\[19\]](#) This can lead to the activation of downstream pathways like ERK and AKT, which are involved in cell proliferation and survival, but can also contribute to apoptosis under conditions of cellular stress.[\[19\]](#)

## Conclusion

**Copper chromate** (CAS No. 13548-42-0) is a compound with established industrial applications, particularly as a precursor for catalysts and as a component in wood preservatives. Its utility is counterbalanced by its significant toxicity, including carcinogenicity and skin sensitization, which necessitates careful handling and has led to restrictions in its use. While specific molecular pathways of **copper chromate** toxicity are not yet fully detailed, a strong understanding of the mechanisms of its constituent ions, copper and chromium, provides a basis for predicting its cellular effects. The primary mode of toxicity is likely through the induction of oxidative stress, leading to damage of DNA, proteins, and lipids, and the dysregulation of key signaling pathways such as p53, MAPK, NF- $\kappa$ B, and PI3K-Akt. Further research is warranted to elucidate the specific interactions of the intact **copper chromate**

compound with cellular systems and to provide a more detailed understanding of its toxicological profile.

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